

# Technical Guide & Safety Profile: 2-(2-Chloro-3-methylphenyl)acetonitrile

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## Compound of Interest

Compound Name:	2-(2-Chloro-3-methylphenyl)acetonitrile
CAS No.:	200214-73-9
Cat. No.:	B1422766

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CAS Registry Number: 200214-73-9 Synonyms: (2-Chloro-3-methylphenyl)acetonitrile; 2-Chloro-3-methylbenzyl cyanide Formula:  $C_9H_8ClN$  Molecular Weight: 165.62 g/mol

## Executive Summary & Chemical Architecture

This guide serves as a technical whitepaper for **2-(2-Chloro-3-methylphenyl)acetonitrile**, a specialized intermediate used primarily in the synthesis of non-steroidal anti-inflammatory drugs (NSAIDs) and agrochemical active ingredients. Unlike standard Safety Data Sheets (SDS) that list generic hazards, this document analyzes the mechanism of toxicity and the specific engineering controls required for high-purity organic synthesis.

## Molecular Context

The molecule consists of a benzene core substituted with a chlorine atom at the ortho position and a methyl group at the meta position relative to the acetonitrile side chain.

- **Steric Hindrance:** The ortho-chloro substituent provides steric protection to the benzylic carbon, potentially retarding nucleophilic attack compared to non-substituted benzyl

cyanides.

- **Electronic Effect:** The electron-withdrawing chlorine atom deactivates the ring but increases the acidity of the benzylic protons, influencing its reactivity in alkylation reactions.

## Toxicological Profile: The Metabolic Activation Mechanism

Core Hazard: Acute Toxicity (Oral/Dermal/Inhalation) & Specific Target Organ Toxicity.<sup>[1]</sup>

While many researchers treat nitriles as simple irritants, arylacetonitriles possess a latent toxicity mechanism that distinguishes them from inorganic cyanides. They act as "Cyanogens"—compounds that release Hydrogen Cyanide (HCN) upon metabolic processing.

### The "Osteoclastic" Release of Cyanide

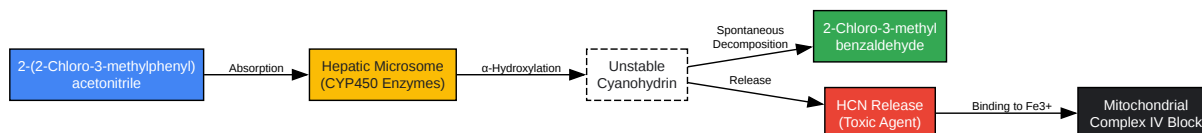
Unlike inorganic sodium cyanide, which causes immediate hypoxia, **2-(2-Chloro-3-methylphenyl)acetonitrile** exhibits a delayed onset of toxicity (Lag time: 1–6 hours). This delay is due to the requirement for hepatic metabolism to liberate the toxic cyanide ion.

Mechanism of Action:

- **Absorption:** Lipophilic nature allows rapid dermal and gastrointestinal absorption.
- **Activation:** The compound is oxidized by Cytochrome P450 enzymes (specifically CYP2E1) in the liver.
- **Hydrolysis:** The resulting unstable cyanohydrin intermediate spontaneously decomposes.
- **Inhibition:** Released Cyanide ( ) binds with high affinity to the ferric iron ( ) in Cytochrome C Oxidase (Complex IV) of the mitochondrial electron transport chain.
- **Result:** Cellular asphyxiation despite adequate oxygen supply (Histotoxic Hypoxia).

### Metabolic Pathway Diagram

The following diagram illustrates the bio-activation pathway responsible for the delayed toxicity.



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Figure 1: Mechanism of Nitrile-Induced Histotoxic Hypoxia. Note the metabolic step which creates the characteristic delay in symptom onset.

## Physical Properties & Stability Data[3][4][5]

Note: Experimental values for this specific isomer are rare in public literature. Values below represent high-confidence estimates based on structural analogs (e.g., 2-chlorobenzyl cyanide).

Property	Value / Range	Technical Note
Physical State	Solid or Low-Melting Semi-Solid	Tendency to supercool; may appear as oil.
Melting Point	25°C – 45°C (Estimated)	Impurities significantly lower MP.
Boiling Point	> 240°C @ 760 mmHg	Decomposes before boiling at atm pressure.
Flash Point	> 110°C (Closed Cup)	Combustible but not highly flammable.
Solubility	DMSO, Methanol, DCM, Ethyl Acetate	Insoluble in water (<0.1 g/L).
pKa	~16 (Benzylic protons)	Deprotonation requires strong bases (e.g., NaH).

## Safe Handling & Engineering Controls

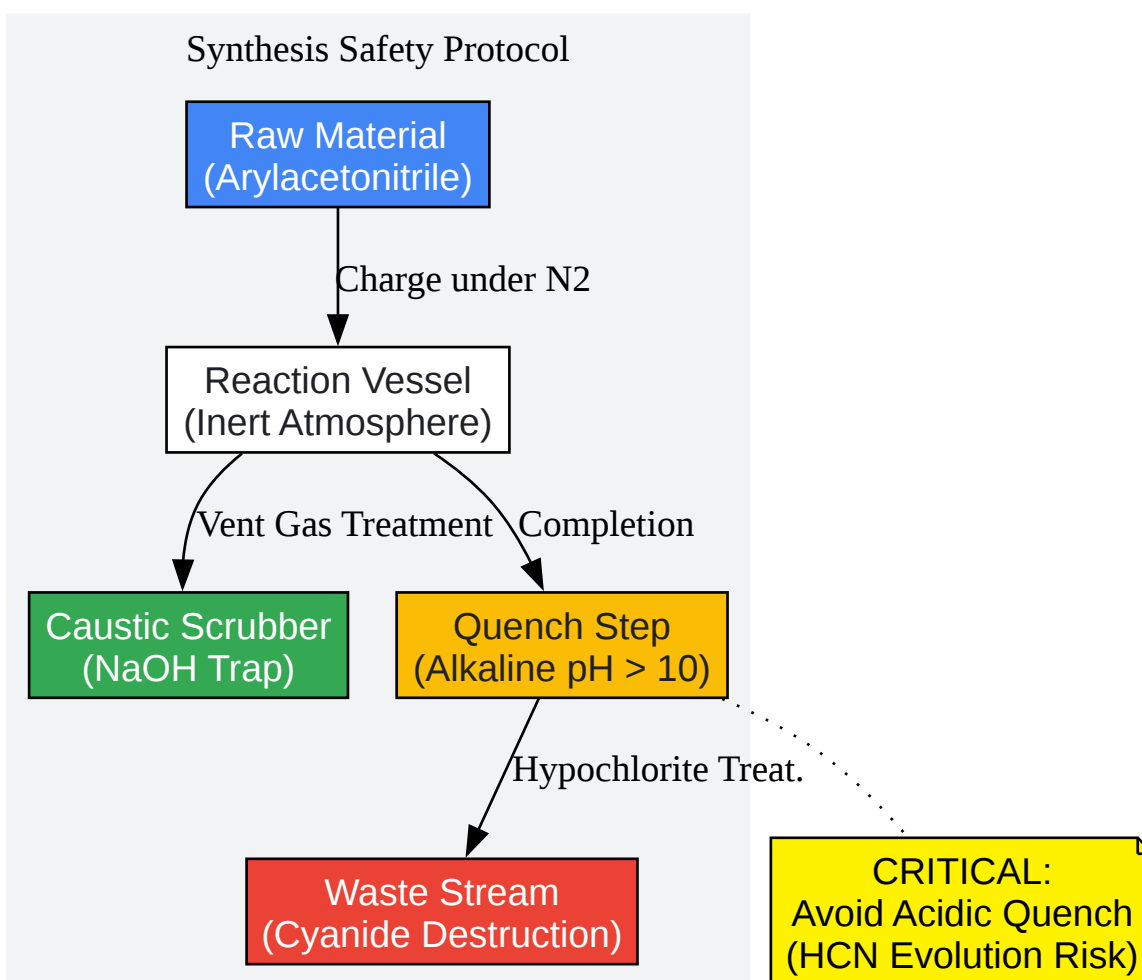
### Personal Protective Equipment (PPE) Matrix

Standard nitrile examination gloves are insufficient for prolonged contact with acrylonitriles in organic solvents, as the solvent acts as a carrier, permeating the glove material.

- Splash Protection: Nitrile (min thickness 0.11 mm). Change immediately upon contamination.
- Full Immersion/Synthesis: Silver Shield® (Laminate) or Viton® gloves.
- Respiratory: If handling powder/dust, use N95/P100. If heating or handling oil, use a half-mask with Organic Vapor/Acid Gas cartridges (OV/AG) to capture potential HCN off-gassing.

### Synthesis Workflow & Safety Interlocks

When using this compound as a building block (e.g., alkylation or hydrolysis), the generation of HCN gas is a risk if acidic conditions are introduced inadvertently.



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Figure 2: Safe Synthesis Workflow. The critical control point is the maintenance of alkaline pH during quenching to prevent HCN evolution.

## Emergency Response Protocols

Medical Alert: Treat as Cyanide Poisoning. Symptoms may be delayed.[2][3] If exposure is suspected, do not wait for symptoms (confusion, gasping, seizure) to appear.

### First Aid

- Inhalation: Evacuate to fresh air. Administer 100% Oxygen immediately.

- Skin: Wash with soap and copious water. Do not use solvent (ethanol/DMSO) to clean skin, as this enhances absorption.
- Eye: Flush for 15 minutes.

## Antidote Administration (Professional Medical Use Only)

Medical personnel should be alerted to the potential for Cyanide Toxicity.

- First Line: Hydroxocobalamin (Cyanokit). Combines with cyanide to form non-toxic cyanocobalamin (Vitamin B12), which is excreted renally.
- Second Line: Sodium Nitrite + Sodium Thiosulfate (Induces methemoglobinemia to scavenge cyanide).

## Storage and Stability

- Storage: Keep in a tightly closed container. Store under inert gas (Argon/Nitrogen) if possible to prevent oxidative degradation.
- Incompatibilities:
  - Strong Oxidizers: Risk of fire.[\[1\]](#)[\[2\]](#)[\[4\]](#)
  - Strong Acids: Risk of hydrolysis to the corresponding phenylacetic acid or evolution of HCN.
  - Strong Bases: Will deprotonate the benzylic position (reactive intermediate).

## References

- DeVito, S. C. (1996). Nitriles. In Kirk-Othmer Encyclopedia of Chemical Technology. John Wiley & Sons. (Authoritative source on nitrile metabolism and toxicity mechanisms).[\[5\]](#)[\[2\]](#)[\[6\]](#)  
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- National Institute for Occupational Safety and Health (NIOSH). (2024). Cyanide: Emergency Response Card.

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## Sources

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